

# Technical Guide: N-(2-Hydroxyethyl)piperazine-d4 Material Safety Data Sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)piperazine-d4

Cat. No.: B565388

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety, handling, and toxicological properties of **N-(2-Hydroxyethyl)piperazine-d4**. The detailed safety and toxicological data presented are based on the Material Safety Data Sheet (MSDS) of the non-deuterated analogue, N-(2-Hydroxyethyl)piperazine (CAS: 103-76-4), as specific, in-depth MSDS for the deuterated compound is not readily available. It is a standard scientific and regulatory practice to consider the toxicological and physical properties of isotopically labeled compounds, particularly those with deuterium, as equivalent to their non-labeled counterparts for general safety and handling purposes.

## Section 1: Chemical Identification

This section provides the fundamental identification details for **N-(2-Hydroxyethyl)piperazine-d4** and its non-deuterated analogue.

Identifier	N-(2-Hydroxyethyl)piperazine-d4	N-(2-Hydroxyethyl)piperazine
Synonyms	1-Piperazineethanol-d4	1-Piperazineethanol, HEP
CAS Number	1160357-16-3 (Free Base)	103-76-4[1][2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> D <sub>4</sub> N <sub>2</sub> O	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O[2][3]
Molecular Weight	134.22 g/mol (approx.)	130.19 g/mol [2][3]
Structure	Deuterium atoms on the ethyl group	-

## Section 2: Hazard Identification

N-(2-Hydroxyethyl)piperazine is classified as hazardous.[1] It is crucial to handle this compound with appropriate caution in a laboratory or industrial setting.

- GHS Classification:
  - Skin Corrosion/Irritation: Category 2[1]
  - Serious Eye Damage/Eye Irritation: Category 1[1]
- Signal Word: Danger[1]
- Hazard Statements:
  - H315: Causes skin irritation.[4]
  - H318: Causes serious eye damage.[1]
- Potential Health Effects:
  - Eye Contact: Causes serious eye damage and irritation.[1][4]
  - Skin Contact: Causes skin irritation.[1][4]

- Inhalation: May cause respiratory tract irritation.[4]
- Ingestion: May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[4]

## Section 3: Physical and Chemical Properties

The following tables summarize the key physical and chemical data for N-(2-Hydroxyethyl)piperazine. This data is essential for safe handling, storage, and experimental design.

Table 3.1: General Physical Properties

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow, viscous liquid	[1][2][3]
Odor	Odorless	[1][5]
pH	>11 (100g/l aqueous solution at 20°C)	[1][5]
Density	1.061 g/mL at 25°C	[2]
Solubility	Miscible in water. Soluble in ethanol, acetone, ether, and benzene. Slightly soluble in chloroform and methanol.	[2][3]

Table 3.2: Thermal and Flammability Properties

Property	Value	Source(s)
Melting Point	-38.5 °C / -37.3 °F	[1][2]
Boiling Point	245 - 246 °C / 473 - 474.8 °F @ 760 mmHg	[1][2]
Flash Point	135 °C / 275 °F	[1][3][4]
Autoignition Temperature	280 °C / 536 °F	[4]
Explosive Limits (Lower)	1.4 % (V)	[2][4]
Explosive Limits (Upper)	8.9 % (V)	[2][4]

Table 3.3: Other Properties

Property	Value	Source(s)
Vapor Pressure	0.0322 mmHg at 25°C; 3 mbar @ 50°C	[2][5]
Vapor Density	4.5	[5]
Refractive Index	n <sub>20/D</sub> 1.506	[2]

## Section 4: Toxicological Information and Experimental Protocols

Toxicological data indicates that N-(2-Hydroxyethyl)piperazine is an irritant. The primary hazards are skin irritation and serious eye damage.[1][4] The toxicological properties have not been fully investigated.

### Acute Toxicity Data

- Open Irritation Test (Skin, Rabbit): Irritant effects observed.[6]
- Standard Draize Test (Eye, Rabbit): Causes serious eye damage.[6]

## Experimental Protocols

The toxicological classifications are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

**OECD 404: Acute Dermal Irritation/Corrosion** This test provides information on health hazards likely to arise from a single, short-term dermal exposure to a substance.[\[7\]](#)[\[2\]](#)

- **Principle:** The test substance is applied in a single dose (typically 0.5 mL of liquid or 0.5 g of solid) to a small area of skin (approx. 6 cm<sup>2</sup>) on an albino rabbit.[\[7\]](#) Untreated skin serves as a control.
- **Procedure:** The substance is held in contact with the skin for a 4-hour exposure period.[\[7\]](#) After exposure, the residual substance is removed.
- **Observation:** Animals are observed for signs of erythema (redness) and edema (swelling) for up to 14 days.[\[7\]](#) Skin reactions are scored at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours) to evaluate the severity and reversibility of the effects.[\[5\]](#)[\[8\]](#)
- **Outcome:** The scores determine if the substance is classified as a skin irritant.

**OECD 405: Acute Eye Irritation/Corrosion** This test is used to assess the potential of a substance to cause acute eye irritation or corrosion.[\[4\]](#)

- **Principle:** The test substance is applied in a single dose into the conjunctival sac of one eye of an albino rabbit.[\[1\]](#)[\[4\]](#) The other eye remains untreated and serves as a control.
- **Procedure:** The test is conducted sequentially, starting with one animal. If a corrosive effect is not observed, the response is confirmed using up to two additional animals.[\[1\]](#)[\[4\]](#)
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[\[1\]](#)[\[9\]](#) Ocular responses, including corneal opacity, iritis, and conjunctival redness and swelling (chemosis), are scored.[\[4\]](#) The observation period can extend up to 21 days to assess reversibility.[\[4\]](#)

- Outcome: The scores, severity of lesions, and their reversibility determine the hazard classification. The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[1][10]

## Section 5: Safe Handling, Storage, and Personal Protection

Adherence to proper safety protocols is mandatory when working with this chemical.

### Handling

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[4]
- Avoid ingestion and inhalation.[4]
- Use only in a well-ventilated area.[4]
- Remove and wash contaminated clothing before reuse.[4]

### Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][3]
- Store in a designated corrosives area.[1]
- Store away from incompatible substances.[4]
- Incompatible Materials: Acids, strong oxidizing agents, metals, copper.[1]

### Personal Protective Equipment (PPE)

- Engineering Controls: Ensure adequate ventilation. Eyewash stations and safety showers must be close to the workstation.[1]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (conforming to OSHA 29 CFR 1910.133 or European Standard EN166).[1][4]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)  
[\[4\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)[\[4\]](#)

## Section 6: First Aid and Emergency Response Workflow

Immediate and appropriate first aid is critical in the event of exposure.

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[4\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[4\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[4\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[4\]](#)

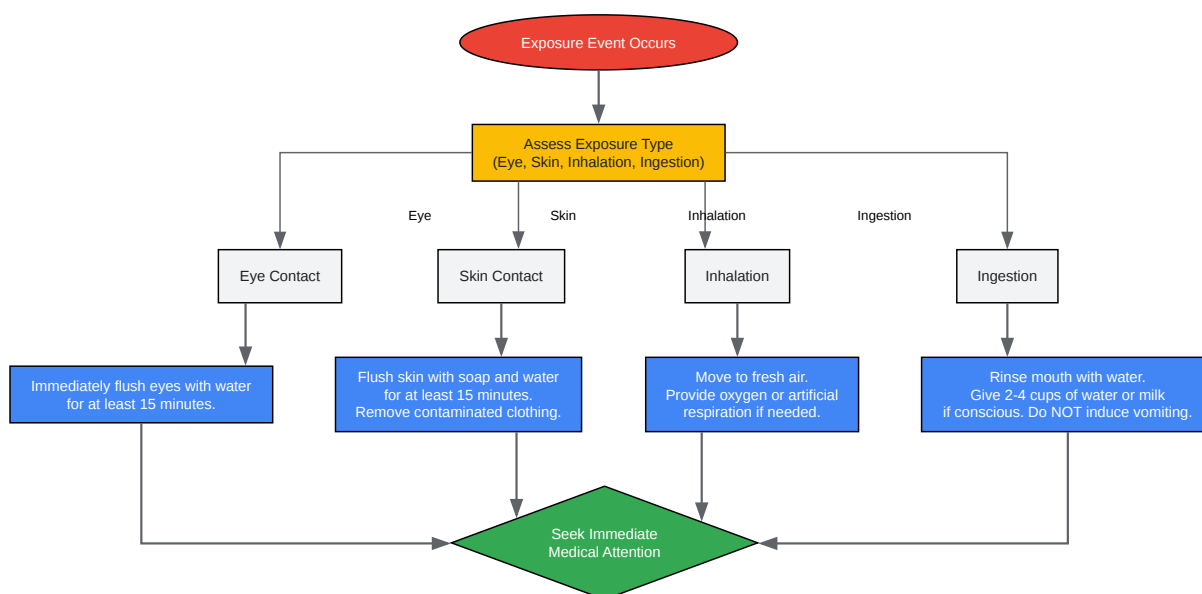
### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water, dry chemical, chemical foam, or alcohol-resistant foam.[\[4\]](#)
- Specific Hazards: Thermal decomposition can generate irritating and highly toxic gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[\[1\]](#)[\[4\]](#)

### Accidental Release Measures

- Use proper personal protective equipment as indicated in Section 5.[4]
- Provide ventilation.
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[1][4]

### Workflow for Emergency Response



[Click to download full resolution via product page](#)

Caption: First aid decision workflow following exposure to N-(2-Hydroxyethyl)piperazine.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. oecd.org [oecd.org]
- 2. Test No. 404: Acute Dermal Irritation/Corrosion | OECD [oecd.org]
- 3. nucro-technics.com [nucro-technics.com]
- 4. nucro-technics.com [nucro-technics.com]
- 5. Acute Dermal Irritation OECD 404 - Altogen Labs [altogenlabs.com]
- 6. nucro-technics.com [nucro-technics.com]
- 7. oecd.org [oecd.org]
- 8. Acute dermal irritation/corrosion: OECD 404 | PPTX [slideshare.net]
- 9. oecd.org [oecd.org]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Technical Guide: N-(2-Hydroxyethyl)piperazine-d4 Material Safety Data Sheet]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b565388#n-2-hydroxyethyl-piperazine-d4-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b565388#n-2-hydroxyethyl-piperazine-d4-material-safety-data-sheet-msds)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)